

5-Bromo-2,4-difluorobenzenesulfonyl chloride safety data sheet (SDS)

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Compound of Interest

Compound Name:	5-Bromo-2,4-difluorobenzenesulfonyl chloride
Cat. No.:	B1271542

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An In-depth Technical Guide to the Safety Data Sheet for **5-Bromo-2,4-difluorobenzenesulfonyl chloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data for **5-Bromo-2,4-difluorobenzenesulfonyl chloride** (CAS No: 287172-61-6), compiled from available Safety Data Sheets (SDS). The information is presented to ensure safe handling, storage, and emergency response for laboratory and drug development applications.

Chemical Identification and Properties

5-Bromo-2,4-difluorobenzenesulfonyl chloride is an organosulfur compound used as a reagent in organic synthesis. Its key identifiers and physicochemical properties are summarized below.

Property	Value	Reference
CAS Number	287172-61-6	[1]
Molecular Formula	C ₆ H ₂ BrClF ₂ O ₂ S	[1] [2]
Molecular Weight	291.50 g/mol	[1] [2]
Melting Point	34-36 °C	[1]
Purity	≥97%	[2]
MDL Number	MFCD01940424	[1]

Computational Chemistry Data

Descriptor	Value	Reference
Topological Polar Surface Area (TPSA)	34.14 Å²	[2]
logP (predicted)	2.6548	[2]
Hydrogen Bond Acceptors	2	[2]
Hydrogen Bond Donors	0	[2]

| Rotatable Bonds | 1 |[\[2\]](#) |

Hazard Identification and Classification

This chemical is classified as hazardous. The primary hazard is its corrosive nature.[\[1\]](#)

Hazard Classification	Code	Description
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage. [1]
Serious Eye Damage	H318	Causes serious eye damage. [1]
Acute Toxicity (Oral)	-	Harmful if swallowed. [1]

GHS Label Elements:

- Signal Word: Danger
- Hazard Pictogram:
 - GHS05 (Corrosion)

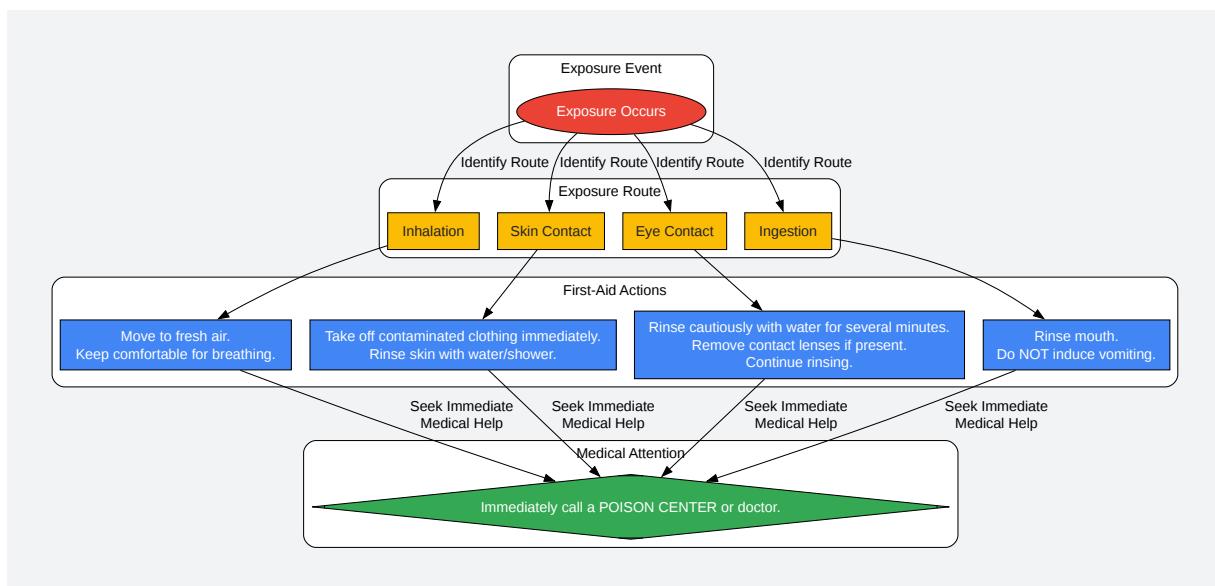
Experimental Protocols and Methodologies

The Safety Data Sheets reviewed do not provide detailed experimental protocols for the determination of toxicological and physical properties. The hazard classifications are typically based on data from similar compounds, computational models (QSAR), or standardized tests (e.g., OECD guidelines) which are not detailed in the SDS.

However, detailed procedural protocols for safety, handling, and emergency response are provided based on the chemical's known hazards.

First-Aid Emergency Protocol

Immediate medical attention is required for any exposure.[\[3\]](#)[\[4\]](#) The following diagram outlines the recommended first-aid procedures.

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First-Aid Emergency Protocol for Exposure.

Detailed First-Aid Measures:

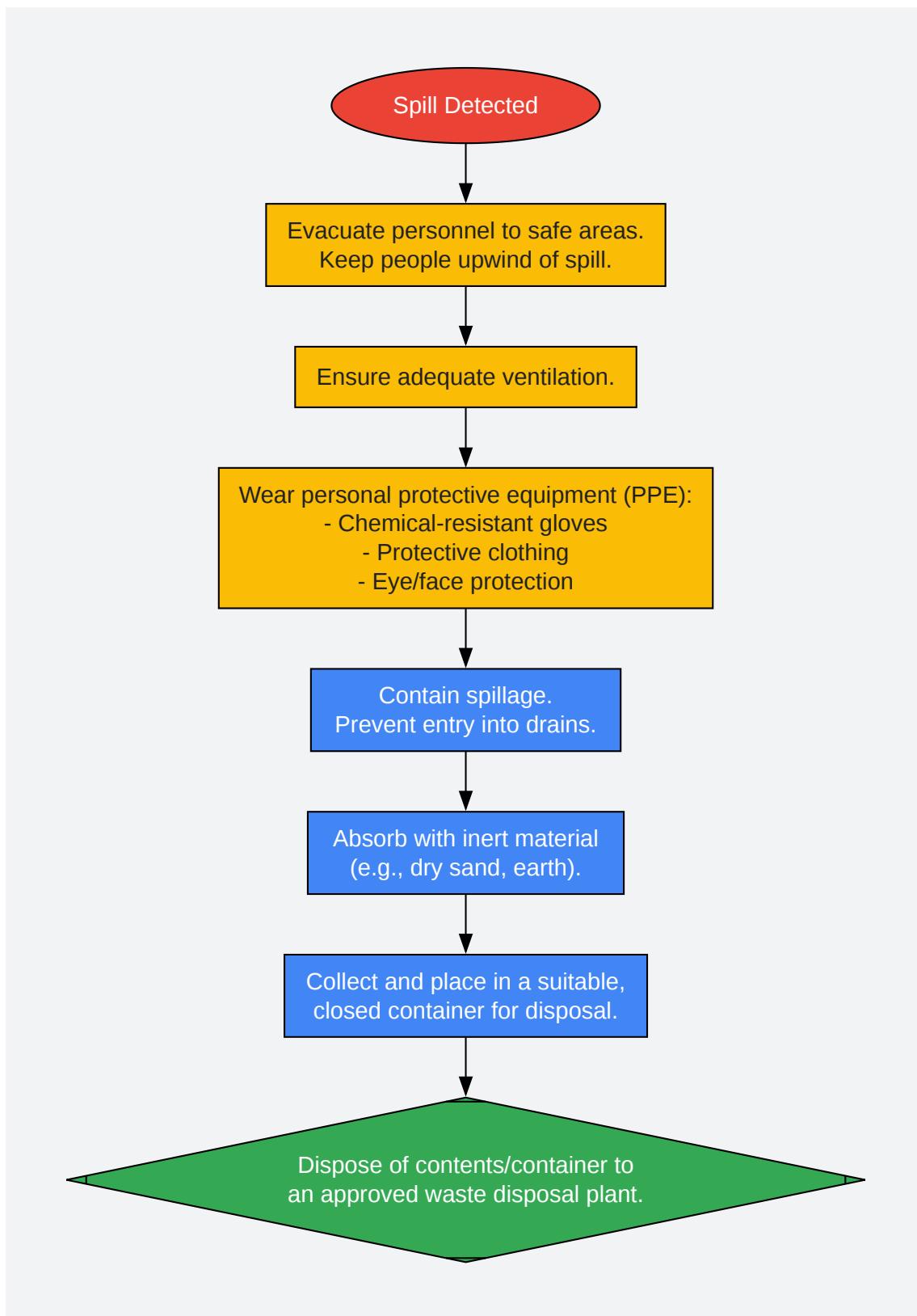
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[5] If breathing has stopped or is difficult, provide artificial respiration or oxygen.[6]
- Skin Contact: Immediately take off all contaminated clothing.[1] Rinse the affected skin area with plenty of water or shower.[1]
- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes, also under the eyelids.[3] Remove contact lenses if present and easy to do.[1]
- Ingestion: Do NOT induce vomiting.[1] Rinse mouth with water.[1] Never give anything by mouth to an unconscious person.[7]

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[7]
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including carbon oxides, sulfur oxides, hydrogen chloride, hydrogen bromide, and hydrogen fluoride.[8][9]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[4][9]

Accidental Release: The following workflow details the appropriate response to an accidental spill.

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Workflow for Accidental Spill Response.

Handling, Storage, and Stability

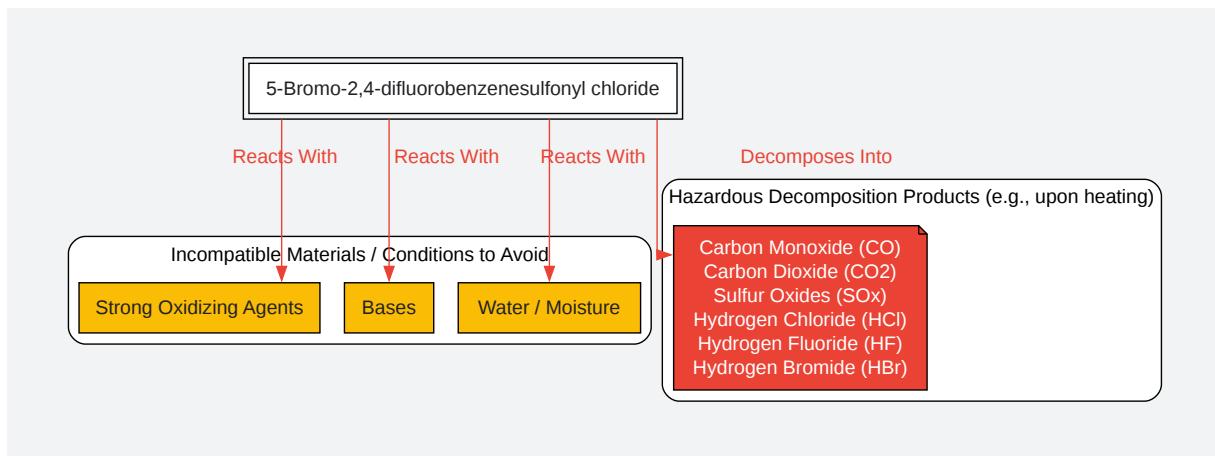
Safe Handling:

- Use only in a well-ventilated area or under a chemical fume hood.[3]
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[3]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1]
- Wash hands and any exposed skin thoroughly after handling.[3]
- Keep away from heat, sparks, and open flames.[1]

Storage Conditions:

- Store in a dry, cool, and well-ventilated place.[3]
- Keep the container tightly closed.[1][3]
- Store locked up in a designated corrosives area.[3]
- Protect from moisture.

Stability and Reactivity: The diagram below illustrates the chemical's incompatibilities and decomposition hazards.



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Chemical Incompatibility and Decomposition Pathways.

Exposure Controls and Personal Protection

Engineering Controls:

- Handle in a well-ventilated area. Use a local exhaust or a chemical fume hood to minimize exposure.
- Ensure eyewash stations and safety showers are readily accessible.[\[10\]](#)

Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Wear chemical safety goggles and/or a face shield.[5]
Skin Protection	Wear chemical-resistant gloves (e.g., Neoprene, Nitrile rubber) and protective clothing to prevent skin contact.[3][11]

| Respiratory Protection | If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA-approved respirator with appropriate cartridges.[9] |

Transport Information

This material is regulated for transport.

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
ADR/RID/IMDG/I ATA	UN3265	CORROSIVE LIQUID, ACIDIC, ORGANIC, N.O.S.	8	II

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